

Tetradecamethylhexasiloxane: Application Notes and Protocols in Material Science

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Compound of Interest

Compound Name: **Tetradecamethylhexasiloxane**

Cat. No.: **B090760**

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Introduction

Tetradecamethylhexasiloxane (CAS No. 107-52-8), a linear siloxane compound, offers a unique combination of properties that make it a valuable material in various scientific and industrial applications. Its chemical structure, characterized by a backbone of repeating silicon-oxygen units with methyl side groups, imparts excellent thermal stability, chemical resistance, and hydrophobicity.^[1] These characteristics, coupled with its low surface tension and high flexibility, make it a versatile component in the formulation of advanced materials.^[1] This document provides detailed application notes and experimental protocols for the use of **Tetradecamethylhexasiloxane** in material science, with a focus on its roles in silicone elastomer formulations, as a dielectric fluid, and in the creation of hydrophobic surfaces.

Physical and Chemical Properties

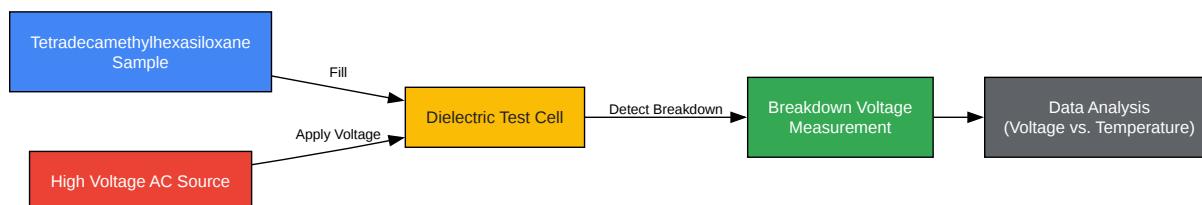
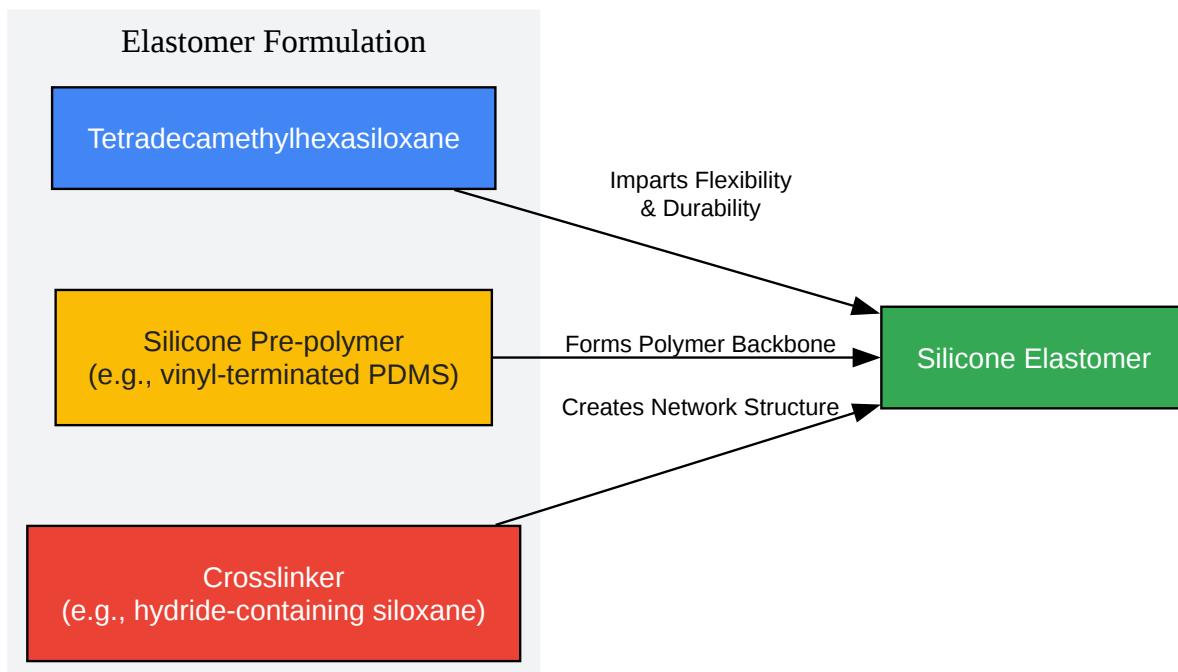
A summary of the key physical and chemical properties of **Tetradecamethylhexasiloxane** is presented in the table below. This data is essential for understanding its behavior in various applications and for designing experimental procedures.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₄₂ O ₅ Si ₆	[1]
Molecular Weight	459.0 g/mol	[1]
Appearance	Colorless clear liquid	[1]
Melting Point	-59 °C	[1]
Boiling Point	142 °C @ 20 mmHg	[1]
Density	0.89 g/mL	[1]
Refractive Index	n _{20D} 1.40	[1]
Solubility	Soluble in benzene and low molecular weight hydrocarbons; slightly soluble in alcohol.	[2]

Application 1: Component in Silicone Elastomer Formulations

Tetradecamethylhexasiloxane is utilized in the development of silicone elastomers and foams, where it contributes to enhanced flexibility and durability.[1] While specific formulations are often proprietary, its role is generally as a chain extender or a plasticizer, modifying the mechanical properties of the final elastomer.

Logical Relationship: Role in Silicone Elastomers



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References

- 1. chemimpex.com [chemimpex.com]

- 2. TETRADECAMETHYLHEXASILOXANE | 107-52-8 [chemicalbook.com]
- To cite this document: BenchChem. [Tetradecamethylhexasiloxane: Application Notes and Protocols in Material Science]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b090760#tetradecamethylhexasiloxane-applications-in-material-science>]

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